

# Physical properties of propyl acetoacetate (boiling point, density)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Propyl acetoacetate*

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## Propyl Acetoacetate: A Technical Guide to its Physical Properties

For researchers, scientists, and professionals in drug development, a precise understanding of the physical properties of chemical compounds is fundamental. This technical guide provides an in-depth overview of the boiling point and density of **propyl acetoacetate**, complete with experimental protocols and visual workflows.

### Core Physical Properties

**Propyl acetoacetate**, also known as propyl 3-oxobutanoate, is an organic compound with key physical characteristics that are crucial for its handling, application, and purification in a laboratory setting.

### Data Summary

The boiling point and density of **propyl acetoacetate** are summarized below. It is critical to note the conditions under which these values were measured, as they can significantly influence the results.

Physical Property	Value	Conditions
Boiling Point	193 °C	at 760 mmHg[1]
60-62 °C	at 10 Torr[2]	
Density	0.996 g/cm <sup>3</sup>	Not specified[1]
0.9673 g/cm <sup>3</sup>	at 16 °C[2]	

## Experimental Protocols

Accurate determination of physical properties relies on meticulous experimental technique. The following sections detail the methodologies for measuring the boiling point and density of liquids like **propyl acetoacetate**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[3] Several methods can be employed for its determination, with the choice often depending on the sample volume available.

#### Micro-Reflux Method

This method is suitable for small sample volumes (approximately 0.5 mL).[4]

- **Sample Preparation:** A small magnetic stir bar is added to a test tube containing about 0.5 mL of the liquid sample.[4]
- **Apparatus Setup:** The test tube is placed in a heating block on a hot plate stirrer. A thermometer is positioned with its bulb about 1 cm above the liquid's surface.[4]
- **Heating and Observation:** The sample is gently heated while stirring. The boiling point is the stable temperature at which a ring of condensing vapor is observed on the test tube walls, level with the thermometer bulb.[4]

#### Capillary Method

This technique is another common approach for determining the boiling point of a small amount of liquid.

- **Sample Preparation:** A few milliliters of the liquid are placed in a small test tube. A capillary tube, sealed at one end, is placed open-end down into the liquid.[5]
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and heated in a water bath.[5]
- **Heating and Observation:** As the liquid heats, a stream of bubbles will emerge from the capillary tube. The heat source is then removed. The boiling point is the temperature at which the liquid begins to enter the capillary tube as it cools.[5]

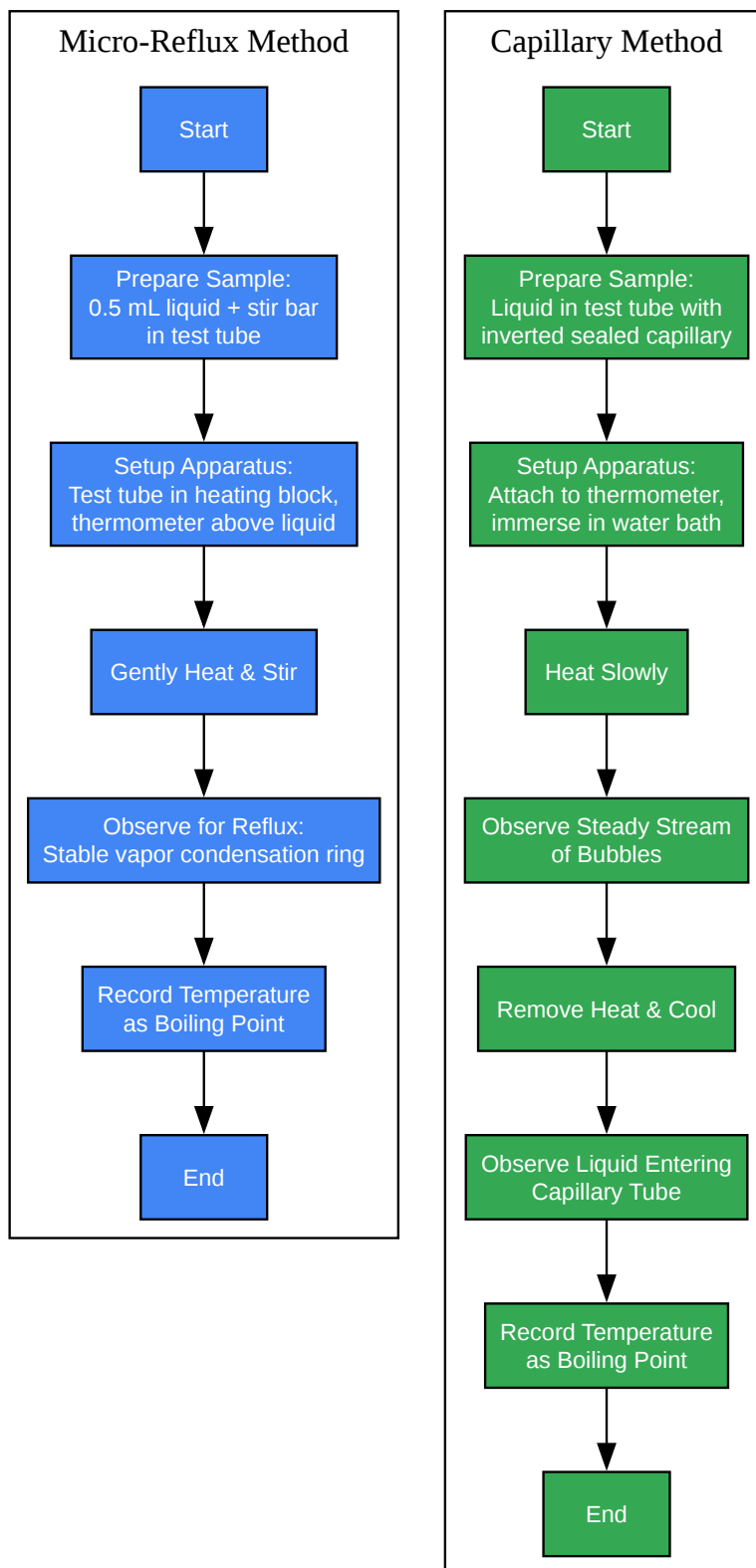
## Determination of Density

Density is a fundamental physical property defined as mass per unit volume. The most straightforward method for determining the density of a liquid involves measuring the mass of a precisely known volume.

- **Measure Volume:** An accurate volume of the liquid is measured using a volumetric pipette or a graduated cylinder. For higher accuracy, a pipette is preferred.[6][7]
- **Measure Mass:**
  - The mass of an empty, dry beaker or density bottle (pycnometer) is measured on an analytical balance.[6][8]
  - The measured volume of the liquid is added to the container.
  - The combined mass of the container and the liquid is then measured.[6]
- **Calculate Density:** The mass of the liquid is determined by subtracting the mass of the empty container from the combined mass. The density is then calculated using the formula:  $\rho = m / V$ , where  $\rho$  is density,  $m$  is mass, and  $V$  is volume.[6] For accurate results, it is recommended to repeat the measurement and calculate an average.[6]

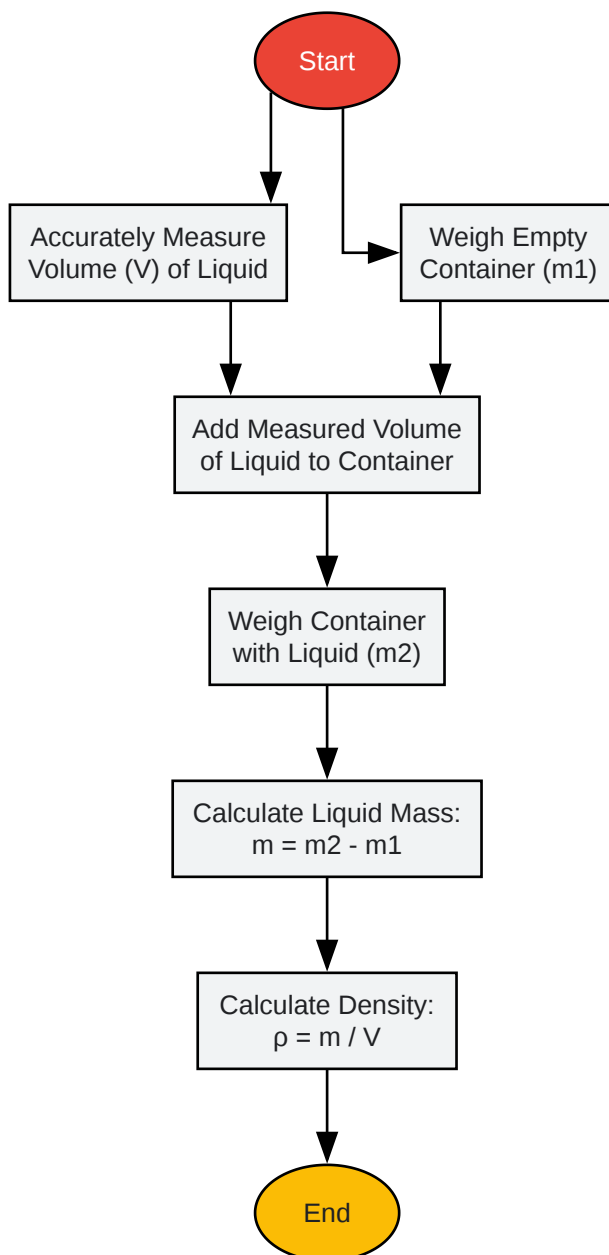
## Visualized Workflows

The following diagrams, generated using the DOT language, illustrate the logical flow of the experimental protocols described above.



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*Experimental workflows for boiling point determination.*



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*Experimental workflow for density determination.*

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- To cite this document: BenchChem. [Physical properties of propyl acetoacetate (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031498#physical-properties-of-propyl-acetoacetate-boiling-point-density]

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